

Mesoporphyrin Dimethyl Ester: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Mesoporphyrin dimethyl ester*

Cat. No.: *B190470*

[Get Quote](#)

Abstract

This technical guide provides a comprehensive overview of Mesoporphyrin IX dimethyl ester, a key porphyrin derivative with significant applications in biomedical research and development. This document details its fundamental physicochemical properties, provides established experimental protocols for its synthesis and modification, and explores its mechanistic role in photodynamic therapy (PDT). The information is tailored for researchers, scientists, and drug development professionals, with a focus on practical application and theoretical understanding. All quantitative data is presented in structured tables for clarity, and key cellular pathways are visualized using diagrams to facilitate comprehension.

Introduction

Mesoporphyrin IX dimethyl ester is a derivative of mesoporphyrin IX, a naturally occurring porphyrin found in heme biosynthesis. The esterification of the two propionic acid side chains enhances its solubility in organic solvents, making it a versatile intermediate for the synthesis of more complex porphyrin-based photosensitizers and metalloporphyrins. Its stable macrocyclic structure and photophysical properties make it a subject of interest for applications in photodynamic therapy, catalysis, and materials science.

Physicochemical Properties

The fundamental properties of Mesoporphyrin IX dimethyl ester are summarized below.

Property	Value	Reference
CAS Number	1263-63-4	[1] [2] [3]
Molecular Weight	594.74 g/mol	[1] [2] [3]
Molecular Formula	C ₃₆ H ₄₂ N ₄ O ₄	[1] [2] [3]
Appearance	Solid	[2]
Melting Point	214-215 °C	[2]
λ _{max}	400 nm	

Experimental Protocols

Synthesis of Mesoporphyrin IX Dimethyl Ester from Hematoporphyrin IX

This protocol describes the conversion of Hematoporphyrin IX to Mesoporphyrin IX, followed by esterification.

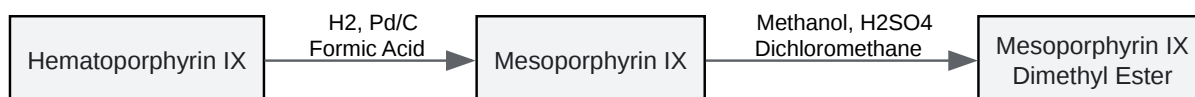
Materials:

- Hematoporphyrin IX
- Formic acid (98-100%)
- Palladium on carbon (Pd/C, 10%)
- Methanol
- Sulfuric acid
- Dichloromethane
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate

- Silica gel for column chromatography

Procedure:

- Reduction of Hematoporphyrin IX:
 - Dissolve Hematoporphyrin IX in formic acid.
 - Add Pd/C catalyst to the solution.
 - Stir the mixture under a hydrogen atmosphere at room temperature until the reaction is complete (monitored by TLC or UV-Vis spectroscopy).
 - Filter the reaction mixture to remove the catalyst.
 - Evaporate the formic acid under reduced pressure to obtain crude Mesoporphyrin IX.
- Esterification of Mesoporphyrin IX:
 - Dissolve the crude Mesoporphyrin IX in a mixture of methanol and dichloromethane.
 - Cool the solution in an ice bath and slowly add concentrated sulfuric acid.
 - Stir the reaction mixture at room temperature overnight.
 - Neutralize the reaction mixture by carefully adding saturated sodium bicarbonate solution.
 - Extract the product with dichloromethane.
 - Wash the organic layer with water, dry over anhydrous sodium sulfate, and evaporate the solvent.
 - Purify the crude Mesoporphyrin IX dimethyl ester by column chromatography on silica gel.



[Click to download full resolution via product page](#)

Synthesis of Mesoporphyrin IX Dimethyl Ester.

Metalation of Mesoporphyrin IX Dimethyl Ester

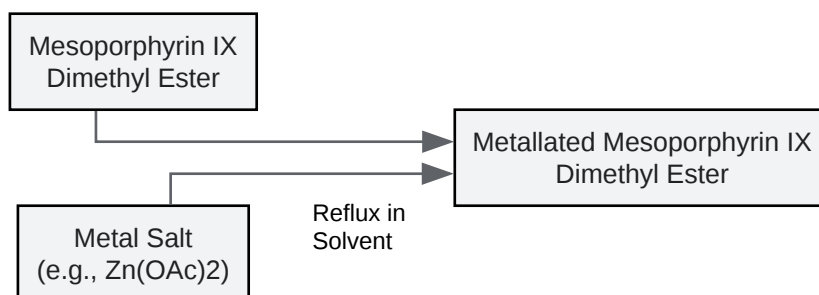
This protocol provides a general method for inserting a metal ion into the porphyrin core.

Materials:

- Mesoporphyrin IX dimethyl ester
- Metal salt (e.g., zinc acetate, ferrous chloride)
- Solvent (e.g., dichloromethane, dimethylformamide)
- Glacial acetic acid (optional, as a catalyst)

Procedure:

- Dissolve Mesoporphyrin IX dimethyl ester in the chosen solvent.
- Add an excess of the metal salt to the solution.
- If required, add a catalytic amount of glacial acetic acid.
- Reflux the reaction mixture for several hours, monitoring the progress by UV-Vis spectroscopy (a shift in the Soret and Q bands indicates metal insertion).
- Once the reaction is complete, cool the mixture and wash with water to remove excess metal salts.
- Dry the organic layer over anhydrous sodium sulfate and evaporate the solvent.
- Purify the resulting metalloporphyrin by recrystallization or column chromatography.



[Click to download full resolution via product page](#)

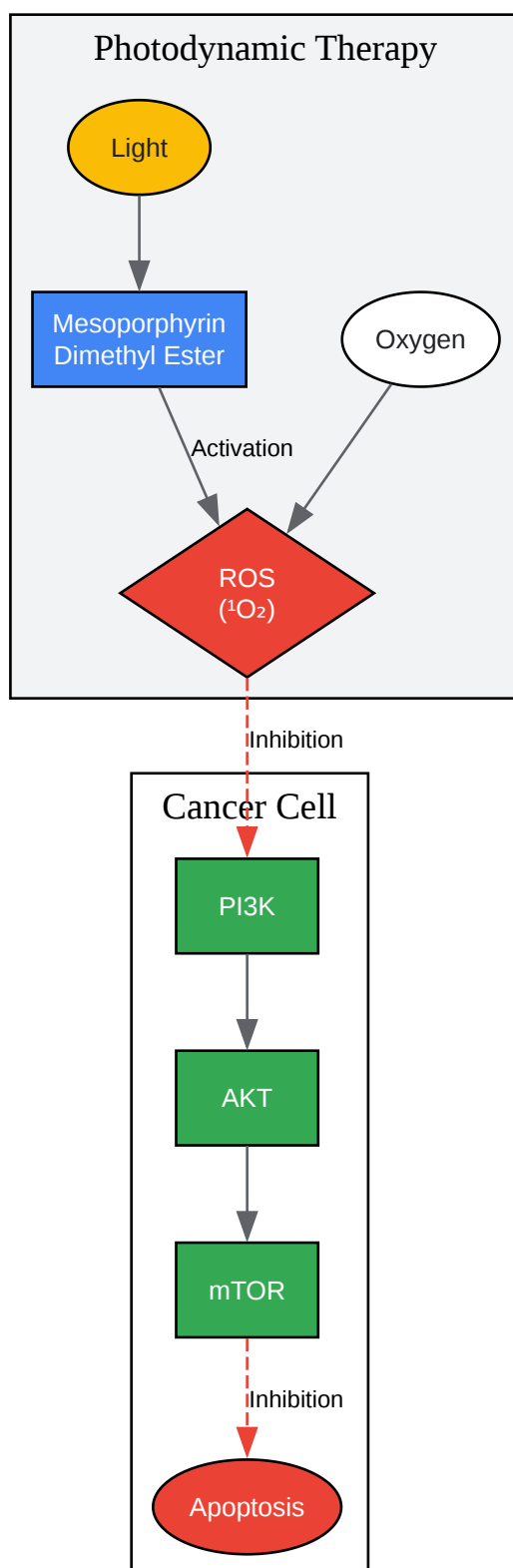
General Metalation Workflow.

Role in Photodynamic Therapy (PDT)

Mesoporphyrin dimethyl ester, like other porphyrin derivatives, can act as a photosensitizer in PDT. Upon activation by light of a specific wavelength, it transfers energy to molecular oxygen, generating reactive oxygen species (ROS), primarily singlet oxygen (¹O₂). These ROS are highly cytotoxic and can induce cell death through apoptosis and necrosis.

Apoptosis Induction

PDT-mediated apoptosis is a complex process involving multiple signaling pathways. One of the key pathways implicated in porphyrin-based PDT is the PI3K/AKT/mTOR pathway. ROS generated during PDT can inhibit the activity of PI3K, leading to a downstream cascade that promotes apoptosis.

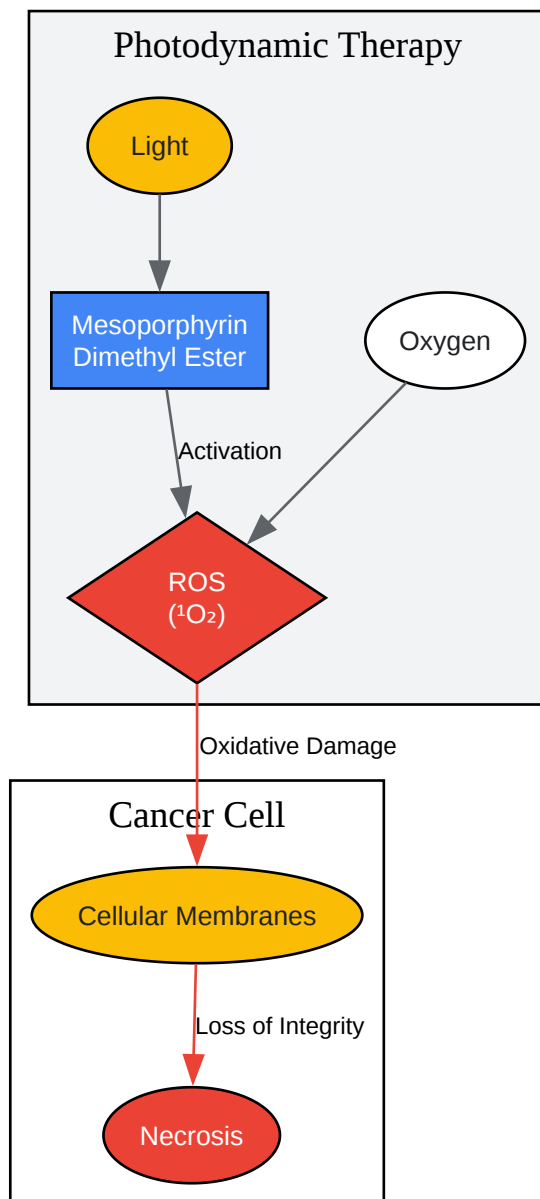


[Click to download full resolution via product page](#)

PDT-Induced Apoptosis via PI3K/AKT/mTOR Pathway.

Necrosis Induction

At higher doses of photosensitizer or light, or depending on the subcellular localization of the photosensitizer, PDT can induce necrosis. This form of cell death is often characterized by the loss of plasma membrane integrity and the release of cellular contents, leading to inflammation. The direct damage to cellular membranes by ROS is a primary driver of necrosis in PDT.



[Click to download full resolution via product page](#)

PDT-Induced Necrosis via Membrane Damage.

Spectroscopic Data

The following table summarizes typical spectroscopic data for Mesoporphyrin IX dimethyl ester.

Spectroscopy	Solvent	Peaks
UV-Vis	Dichloromethane	Soret band: ~400 nm. Q-bands: ~500, 534, 568, 622 nm
FT-IR	KBr Pellet	~3315 (N-H), ~1735 (C=O, ester), ~1600-1400 (C=C, C=N) cm^{-1}
^1H NMR	CDCl_3	~10.0 (meso-H), ~4.0 (CH_2CH_3), ~3.6 ($\text{CH}_2\text{CH}_2\text{CO}_2\text{Me}$), ~3.5 (CH_3), ~1.8 (CH_2CH_3) ppm

Conclusion

Mesoporphyrin IX dimethyl ester is a valuable and versatile porphyrin derivative with well-characterized physicochemical properties. The experimental protocols provided herein offer a foundation for its synthesis and modification for various research applications. Its role as a photosensitizer in PDT, particularly through the induction of apoptosis via pathways such as PI3K/AKT/mTOR, and necrosis, highlights its potential in the development of novel cancer therapies. Further research into its specific cellular targets and the optimization of its photodynamic efficacy will continue to be of great interest to the scientific community.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]

- 2. [alfachemic.com](https://www.alfachemic.com) [[alfachemic.com](https://www.alfachemic.com)]
- 3. Mesoporphyrin IX dimethyl ester | [frontierspecialtychemicals.com]
- To cite this document: BenchChem. [Mesoporphyrin Dimethyl Ester: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b190470#mesoporphyrin-dimethyl-ester-cas-number-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com